

Mechanism of Action and Limitations on Perennial Grasses

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ammonium nonanoate

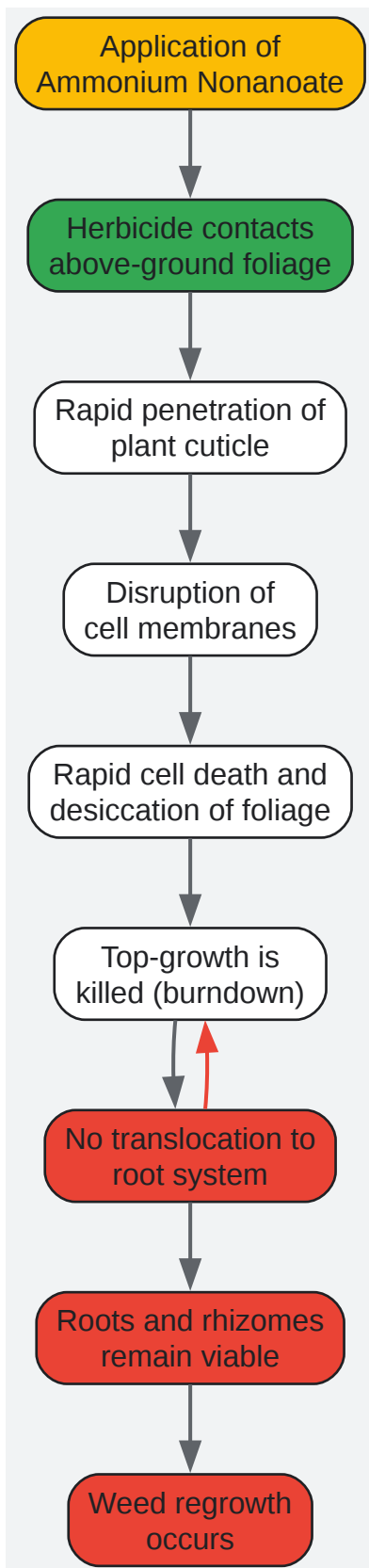
CAS No.: 63718-65-0

Cat. No.: S696831

[Get Quote](#)

Ammonium nonanoate (also known as ammonium pelargonate) is a non-selective, contact herbicide [1] [2] [3]. Its mechanism of action involves rapid disruption of plant cell membranes upon contact with foliage, causing cells to lose structure and moisture, which leads to quick desiccation and visible wilting, often within hours [1] [4].

For perennial grass weeds, this contact-based action is a significant limitation. The compound **does not move through the plant's vascular system** and has **no soil activity** [1] [3]. Since it cannot translocate to roots, rhizomes, or other underground reproductive structures, it only kills the top growth of perennial grasses. The roots generally remain unaffected, allowing treated plants to regenerate [1] [5]. The following diagram illustrates why regrowth occurs in perennial weeds after application.



[Click to download full resolution via product page](#)

Efficacy Data from Research

Available research data, particularly from studies on other crops, confirms the limited efficacy of **ammonium nonanoate** on established perennial weeds. The table below summarizes quantitative findings from a study on weed control in organic onions, which illustrates the high concentrations needed for even partial control of certain perennial weeds.

Table 1: Efficacy of Ammonium Nonanoate on Weeds (Adapted from Organic Onion Production Study) [6]

Weed Species	Ammonium Nonanoate Concentration	Level of Control	Notes
Cutleaf Evening-primrose	8% and 10%	Equal to standard (d-limonene 14%)	Control of top growth; did not consistently protect crop yield.
Lesser Swinecress	8% and 10%	Equal to standard (d-limonene 14%)	Control of top growth; did not consistently protect crop yield.
General weed spectrum	4% and 6%	Inadequate control	Onion yields were reduced due to insufficient weed suppression.

The study concluded that there was **no advantage to using ammonium nonanoate** for cool-season weed control in that specific cropping system, a finding consistent with previous research on other contact herbicides like clove oil and pelargonic acid [6].

Detailed Application Protocol

For researchers aiming to evaluate **ammonium nonanoate** against perennial grass weeds, the following protocol provides a detailed methodology based on the gathered information.

Table 2: Application Protocol for Evaluating Ammonium Nonanoate

| **Parameter** | **Specification** | **Rationale/Reference** | | :--- | :--- | :--- | | **Product Formulation** | OMRI-listed products (e.g., Axxe) or equivalent aqueous solutions [5]. | Ensures use of a standardized, research-grade

material. | | **Concentration** | 6% to 10% (v/v) in the final spray solution [1] [6]. | Lower rates ($\leq 6\%$) show inadequate efficacy; higher rates (8-10%) are needed for tougher weeds [6]. | | **Application Volume** | Ensure thorough and uniform coverage; research volumes range from 164 to 935 L/ha [7]. | Efficacy is highly dependent on complete coverage of all green tissue [1] [5]. | | **Weed Growth Stage** | Apply to young, actively growing weeds. | Mature weeds with extensive root reserves are more difficult to control [5]. | | **Application Equipment** | Use hand-held, backpack, or boom sprayers equipped with flat-fan nozzles [1]. | Provides consistent and even application. | | **Environmental Conditions** | Apply on warm, sunny days [4]. | Herbicidal activity is faster and more robust under these conditions. | | **Experimental Design** | Include untreated controls and standard herbicide comparisons. Replicate treatments a minimum of four times in a randomized complete block design. | Standard practice for generating statistically valid agronomic data. | | **Data Collection** |

Visual Control Assessment: Rate percent control (0% = no effect, 100% = complete death) at 1, 3, 7, 14, and 28 days after treatment (DAT).

Regrowth Assessment: Record fresh weight of regrown foliage 28 DAT from crown/root system.

Phytotoxicity Documentation: Note speed of symptom onset (e.g., wilting within hours, necrosis within 1-2 days) [1] [4].

| Assesses both initial burn and long-term efficacy, which is critical for perennial grasses. |

Research Recommendations and Integrated Strategies

Given the limitation of **ammonium nonanoate** as a standalone solution for perennial grasses, research should focus on its role within an integrated program.

- **Combination with Cultivation:** Research in organic onions found that **ammonium nonanoate** provided **no significant improvement in weed control or crop yield when combined with tine-weeder cultivation** compared to cultivation alone [6]. Investigating integration with other mechanical methods is warranted.
- **Integration with Other Management Tactics:** For effective perennial grass management, **ammonium nonanoate** can be used to quickly burn down top growth, which should then be followed by methods to exhaust the root system, such as covering with light-blocking tarps or pursuing repeated, timely cultivation [5] [8].
- **Synergy with Other Herbicides:** Explore the potential of tank-mixing **ammonium nonanoate** with other OMRI-listed herbicides with different modes of action to improve overall control efficacy.

Reference List

- *Floridist Blog: **Ammonium Nonanoate**: A Safer, Organic Herbicide Solution*. Describes mechanism of action, safety profile, and application rates. [1]
- *Biopesticides DataBase (BPDB) - **Ammonium nonanoate***. Provides comprehensive data on chemical properties, environmental fate, and ecotoxicology. [2]
- *SciSpace - **Ammonium nonanoate***. Aggregates research publications, including a study on application rates and volumes. [7]
- *Mirimichi Green - **Ammonium Nonanoate***. Details sourcing from beef tallow and mechanism of cellular disruption. [4]
- *Wikipedia - **Ammonium nonanoate***. Lists basic chemical identifiers and general herbicidal properties. [3]
- *NC State Extension - Alternatives to Glyphosate*. Discusses the performance of contact herbicides, including **ammonium nonanoate** (Axxe), compared to systemic options. [5]
- *Clemson Home & Garden Information Center - Broadleaf Weeds*. Provides context on perennial weed life cycles and control challenges. [8]
- *Horticulturae Journal - Emerging Perspectives on Chemical Weed Management....* Reviews weed competition in container production; limited direct info on AN. [9]
- *Weed Technology Journal - Cool-Season Weed Control Using **Ammonium Nonanoate**....* Key study providing quantitative efficacy data on specific weeds at varying concentrations. [6]

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Ammonium Nonanoate: A Safer, Organic Herbicide Solution [floridist.com]
2. Ammonium nonanoate [sitem.herts.ac.uk]
3. - Wikipedia Ammonium nonanoate [en.wikipedia.org]
4. Ammonium Nonanoate [mirimichigreen.com]
5. Are There Alternatives to Glyphosate for Weed Control in Landscapes? [content.ces.ncsu.edu]
6. Cool-Season Weed Control Using Ammonium and... Nonanoate [bioone.org]

7. | 4 Publications | 6 Citations | Top Authors Ammonium nonanoate [scispace.com]

8. Broadleaf Weeds | Home & Garden Information Center [hgic.clemson.edu]

9. Emerging Perspectives on Chemical Weed Management ... [mdpi.com]

To cite this document: Smolecule. [Mechanism of Action and Limitations on Perennial Grasses].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b696831#ammonium-nonanoate-efficacy-on-perennial-grass-weeds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com